

Comprehensive literature review on Dihydrolinalool

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An In-depth Technical Guide to Dihydrolinalool

Introduction

Dihydrolinalool, systematically named 3,7-dimethyloct-6-en-3-ol, is a versatile acyclic monoterpenoid alcohol.[1][2] It is a colorless liquid recognized for its pleasant, fresh, and clean floral aroma with nuances of lily-of-the-valley and bois de rose, complemented by citrus and soft woody undertones.[3][4] This compound is a key ingredient in the fragrance and cosmetic industries due to its stability and appealing scent profile.[3][5] Beyond its use in perfumery, **dihydrolinalool** is also utilized as a flavoring agent and is a subject of research for its potential therapeutic properties, including anti-inflammatory, antioxidant, and antimicrobial effects.[5] This guide provides a comprehensive literature review of **dihydrolinalool**, covering its chemical and physical properties, synthesis, natural occurrence, applications, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Dihydrolinalool is a stable compound, particularly in comparison to the structurally related linalool, making it suitable for use in various formulations, including those with harsh bases like detergents.[3] It is soluble in alcohols, ethers, propylene glycol, and oils, but almost insoluble in water and glycerin.[6]

Table 1: Physicochemical Properties of **Dihydrolinalool**



Property	Value	Source
IUPAC Name	3,7-dimethyloct-6-en-3-ol	[1]
Synonyms	1,2-Dihydrolinalool, 3,7- Dimethyl-6-octen-3-ol	[2][7]
CAS Number	18479-51-1	[1][2][8]
Molecular Formula	C10H20O	[1][2][8]
Molar Mass	156.27 g/mol	[1][2]
Appearance	Colorless liquid	[3][4][6]
Density	0.857 - 0.863 g/mL at 25 °C	[7]
Boiling Point	191-197 °C	[4][6]
Flash Point	81.11 °C (178 °F)	[4][7]
Refractive Index	1.452 - 1.458 at 20 °C	[4][7]
Water Solubility	1.45 g/L at 25 °C (low solubility)	[6]
logP (Octanol/Water)	2.89 - 2.98 (estimated)	[2][4]

| Odor Profile | Floral (lily, bois de rose), citrus, woody, fresh |[3][4][9] |

Spectroscopic Data

The structural elucidation of **dihydrolinalool** is typically achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Mass Spectrometry (MS): Electron ionization mass spectrometry data for dihydrolinalool is available in public databases such as the NIST WebBook.[8] The molecular ion peak (M+) would be observed at m/z 156, corresponding to its molecular weight.[8] Common fragmentation patterns would involve the loss of water (M-18) and alkyl fragments.



- Infrared (IR) Spectroscopy: The IR spectrum would prominently feature a broad absorption band in the region of 3200-3600 cm⁻¹, characteristic of the O-H stretching vibration of the tertiary alcohol functional group. C-H stretching vibrations from the alkyl groups would appear just below 3000 cm⁻¹.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum would provide detailed information about the connectivity. Key signals would include those for the methyl groups, methylene groups, the vinyl proton, and the hydroxyl proton. The chemical shifts and splitting patterns of these signals are crucial for confirming the structure.
 - ¹³C NMR: The carbon NMR spectrum would show distinct signals for each of the ten carbon atoms in the molecule, with their chemical shifts indicating their local electronic environment (e.g., carbons attached to oxygen, sp² hybridized carbons of the double bond, and sp³ hybridized alkyl carbons).

Synthesis and Manufacturing

Dihydrolinalool can be synthesized through various methods, with one common approach being the selective hydrogenation of related compounds like linalool or dehydrolinalool.

Experimental Protocol: Catalytic Hydrogenation of Linalool

A patented method describes the preparation of **dihydrolinalool** via the catalytic hydrogenation of linalool.[10] This process is designed to achieve high conversion rates and selectivity under relatively mild conditions, avoiding the use of precious metals like rhodium or platinum.[10]

Objective: To synthesize dihydrolinalool with high purity and yield.

Materials:

Reactant: Linalool



- Catalyst: Nickel Boride (NiB), Raney Nickel (thunder Buddhist nun Ni), or passivated
 Nickel[10]
- Solvent: Alcohol (e.g., ethanol, methanol)
- Hydrogen Gas (H₂)

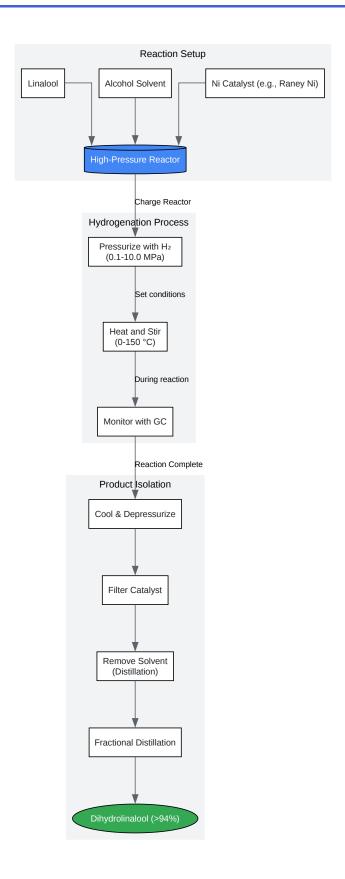
Apparatus:

- High-pressure reactor (autoclave) equipped with a stirrer, temperature controller, and pressure gauge.
- Distillation apparatus for solvent removal and product purification.

Procedure:

- Catalyst Preparation: The catalyst (NiB, Raney Ni, or passivated Ni) is prepared or activated according to standard procedures. The amount of catalyst used is typically 0.1% to 1% of the reactant (linalool) mass.[10]
- Reaction Setup: The high-pressure reactor is charged with linalool and the alcohol solvent.
 The catalyst is then added to the mixture.
- Hydrogenation: The reactor is sealed and purged with nitrogen, followed by pressurization with hydrogen gas to a pressure of 0.1 to 10.0 MPa.[10]
- Reaction Conditions: The reaction mixture is heated to a temperature between 0 °C and 150 °C and stirred continuously.[10] The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) to check for the consumption of linalool.
- Work-up and Purification: Upon completion, the reactor is cooled, and the excess hydrogen
 pressure is carefully released. The reaction mixture is filtered to remove the catalyst. The
 solvent is then removed from the filtrate by distillation under reduced pressure.
- Product Isolation: The resulting crude product is purified by fractional distillation to yield
 dihydrolinalool with a purity that can exceed 94%.[10] The conversion of linalool can
 approach 100% with a selectivity for dihydrolinalool of ≥98%.[10]





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Caption: Workflow for the catalytic hydrogenation of linalool to produce dihydrolinalool.



Natural Occurrence

Dihydrolinalool is found as a constituent in some natural sources. For instance, it has been reported in Croton sarcopetalus.[1] It is also noted to occur in black currant fruit.[7] While it is a naturally occurring monoterpene, the **dihydrolinalool** used commercially is often synthetic to ensure a consistent supply and quality for large-scale applications.[9]

Applications

The primary application of **dihydrolinalool** is in the fragrance and flavor industries.

- Fragrance Industry: Its excellent stability and fresh floral scent make it a valuable component in perfumes, soaps, personal care products, and household cleaners like laundry detergents.
 [3][5] It can effectively mask base malodors and provides a persistent floral character.[3] It is often combined with other aroma chemicals like dihydromyrcenol and white musks to create "clean laundry" accords.[3]
- Flavor Industry: **Dihydrolinalool** is used as a flavoring agent in food and beverage products, where it can enhance flavor profiles, particularly in items like candies and drinks.[5]
- Cosmetics: In skincare and cosmetic products, it is incorporated for its aromatic properties and may offer potential skin-soothing effects.[5]
- Research and Development: Dihydrolinalool is being investigated for potential therapeutic benefits.[5] Research has pointed towards possible anti-inflammatory, antioxidant, and antimicrobial properties, making it a compound of interest for the development of natural health products and remedies.[5]

Biological Activity and Toxicology

While comprehensive toxicological data is not always available, current information suggests that **dihydrolinalool** has a generally favorable safety profile for its intended uses.

 Antimicrobial Properties: Its antimicrobial characteristics make it a functional ingredient in cleaning products, contributing to both fragrance and efficacy.[5]







• Anti-inflammatory and Antioxidant Effects: Preliminary research suggests potential anti-inflammatory and antioxidant activities, which are areas of ongoing scientific interest.[5]

Safety and Handling

Regulatory bodies and safety data sheets provide guidance on the safe handling of **dihydrolinalool**.

Table 2: Safety and Hazard Information for Dihydrolinalool



Hazard Aspect	Information	Source
GHS Classification	Not classified as hazardous by a majority of reports to ECHA. Some notifications include hazard statements.	[1]
Risk Phrases (Older System)	R36/37/38: Irritating to eyes, respiratory system and skin. R20/21/22: Harmful by inhalation, in contact with skin and if swallowed.	[6]
Safety Phrases (Older System)	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36: Wear suitable protective clothing.	[6]
Skin Contact	May be harmful in contact with skin and may cause mild skin irritation.	[11]
Eye Contact	Direct contact may cause temporary or mild irritation.	[11]
Ingestion	Expected to be a low ingestion hazard.	[11]
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection. Ensure adequate ventilation.	[11][12]

| Environmental Hazard | No other adverse environmental effects (e.g., ozone depletion, endocrine disruption) are expected. |[11] |

It is important to consult the latest Safety Data Sheet (SDS) from the supplier for complete and up-to-date safety information before handling this chemical.[11][12]



Conclusion

Dihydrolinalool is a significant aroma chemical with a well-established role in the fragrance and flavor industries. Its desirable olfactory properties, combined with its chemical stability, ensure its continued and widespread use. Furthermore, emerging research into its biological activities, such as antimicrobial and anti-inflammatory effects, suggests that the applications for **dihydrolinalool** may expand into the pharmaceutical and natural health sectors. This guide has summarized the core technical information on **dihydrolinalool**, providing a foundation for researchers and professionals working with this multifaceted compound.

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